

Imazamox: A Technical Deep Dive into its Chiral Properties and Enantiomeric Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Imazamox*

Cat. No.: B1671737

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Introduction

Imazamox, a member of the imidazolinone family of herbicides, is a widely utilized post-emergence herbicide for the control of a broad spectrum of grass and broadleaf weeds. Its efficacy stems from the inhibition of the enzyme acetohydroxyacid synthase (AHAS), also known as acetolactate synthase (ALS), a critical enzyme in the biosynthetic pathway of branched-chain amino acids in plants. A key, yet often overlooked, aspect of **imazamox** is its chirality. The molecule possesses a stereogenic center, resulting in the existence of two enantiomers, (R)-**imazamox** and (S)-**imazamox**. Commercially, **imazamox** is available as a racemic mixture. This technical guide provides an in-depth exploration of the chiral properties of **imazamox**, the differential biological activity of its enantiomers, and the experimental methodologies used to elucidate these characteristics.

Chiral Properties and Enantioselective Activity

The herbicidal activity of **imazamox** is predominantly attributed to the (R)-enantiomer. The (S)-enantiomer exhibits significantly lower herbicidal efficacy. This enantioselectivity is a crucial factor in understanding the environmental fate and overall performance of the herbicide.

Quantitative Data on Enantiomer Activity

The differential activity of **imazamox** enantiomers has been quantified in various studies. The following table summarizes the effective concentration required to cause 50% inhibition (EC50) of various growth parameters in maize seedlings, a sensitive indicator species.

Parameter	Racemic Imazamox (mg/L)	(S)-Imazamox (mg/L)	(R)-Imazamox (mg/L)
Root Length	0.4212	1.2142	0.2460
Root Fresh Weight	0.0002	0.1005	0.0032
Shoot Height	0.7114	1.4056	0.4530
Shoot Fresh Weight	0.6220	1.5418	0.2286
Total Chlorophyll Content	0.1100	0.3306	0.0307

Data from a study on maize seedlings (*Zea mays* L.) exposed to **imazamox** in hydroponic experiments.[\[1\]](#)

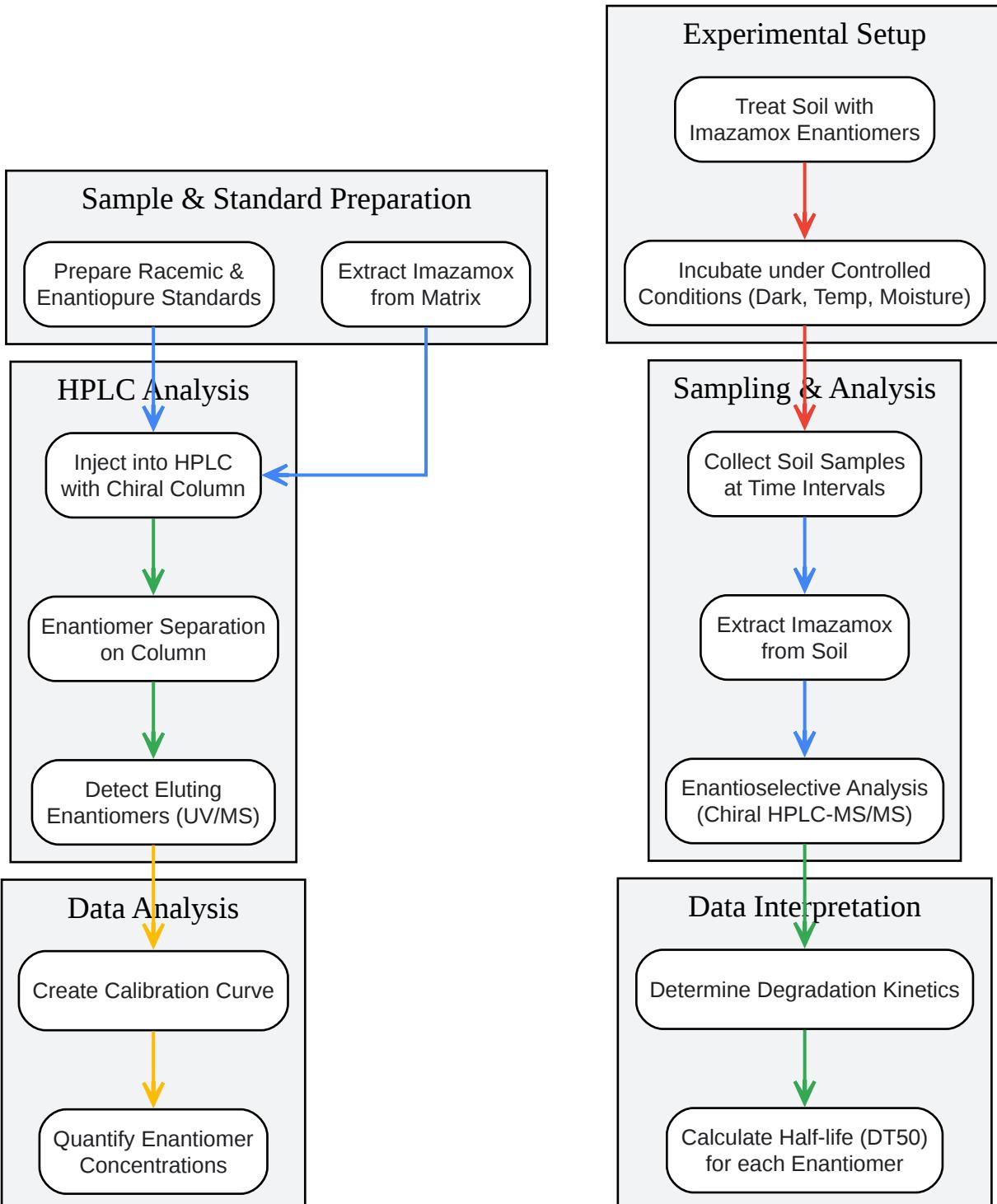
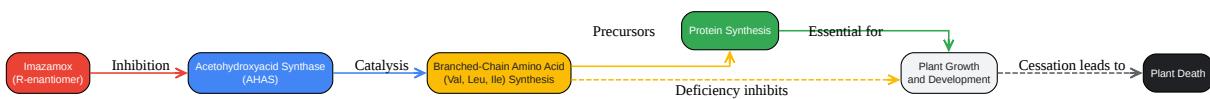
The data clearly indicates that the (R)-enantiomer is significantly more phytotoxic to maize seedlings than the (S)-enantiomer, with the racemic mixture exhibiting intermediate toxicity.[\[1\]](#) The order of toxicity is consistently **R-imazamox** > **Rac-imazamox** > **S-imazamox**.[\[1\]](#)

Mode of Action: Inhibition of Acetohydroxyacid Synthase (AHAS)

Imazamox, like other imidazolinone herbicides, targets and inhibits the enzyme acetohydroxyacid synthase (AHAS).[\[2\]](#) This enzyme is pivotal for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine in plants.[\[3\]](#) As these amino acids are essential for protein synthesis and overall plant growth, the inhibition of AHAS leads to a cascade of metabolic disruptions, ultimately resulting in plant death.

Signaling Pathway of AHAS Inhibition

The following diagram illustrates the signaling pathway initiated by the inhibition of AHAS by **imazamox**.



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- To cite this document: BenchChem. [Imazamox: A Technical Deep Dive into its Chiral Properties and Enantiomeric Activity]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1671737#imazamox-chiral-properties-and-enantiomer-activity>]

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